

Independent Validation of CG428's Effect on Cell Proliferation: A Comparative Guide

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Compound of Interest

Compound Name: CG428

Cat. No.: B11929720

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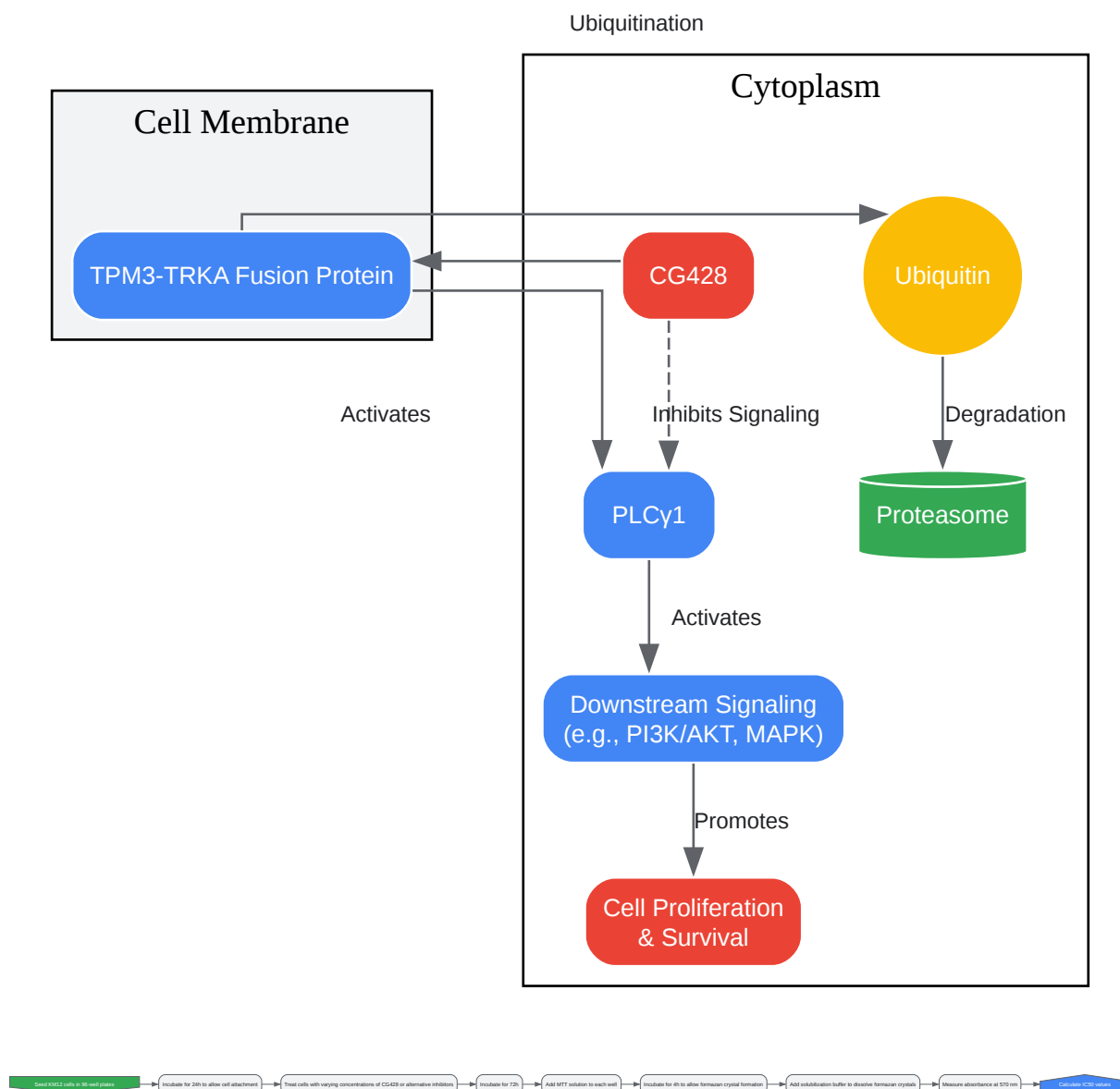
This guide provides an objective comparison of two distinct therapeutic agents identified as **CG428** and their effects on cell proliferation. One is a targeted anti-cancer agent, a Tropomyosin Receptor Kinase (TRK) degrader, while the other is a botanical lotion for hair recovery. This document summarizes publicly available experimental data to offer an independent validation of their respective impacts on cell proliferation.

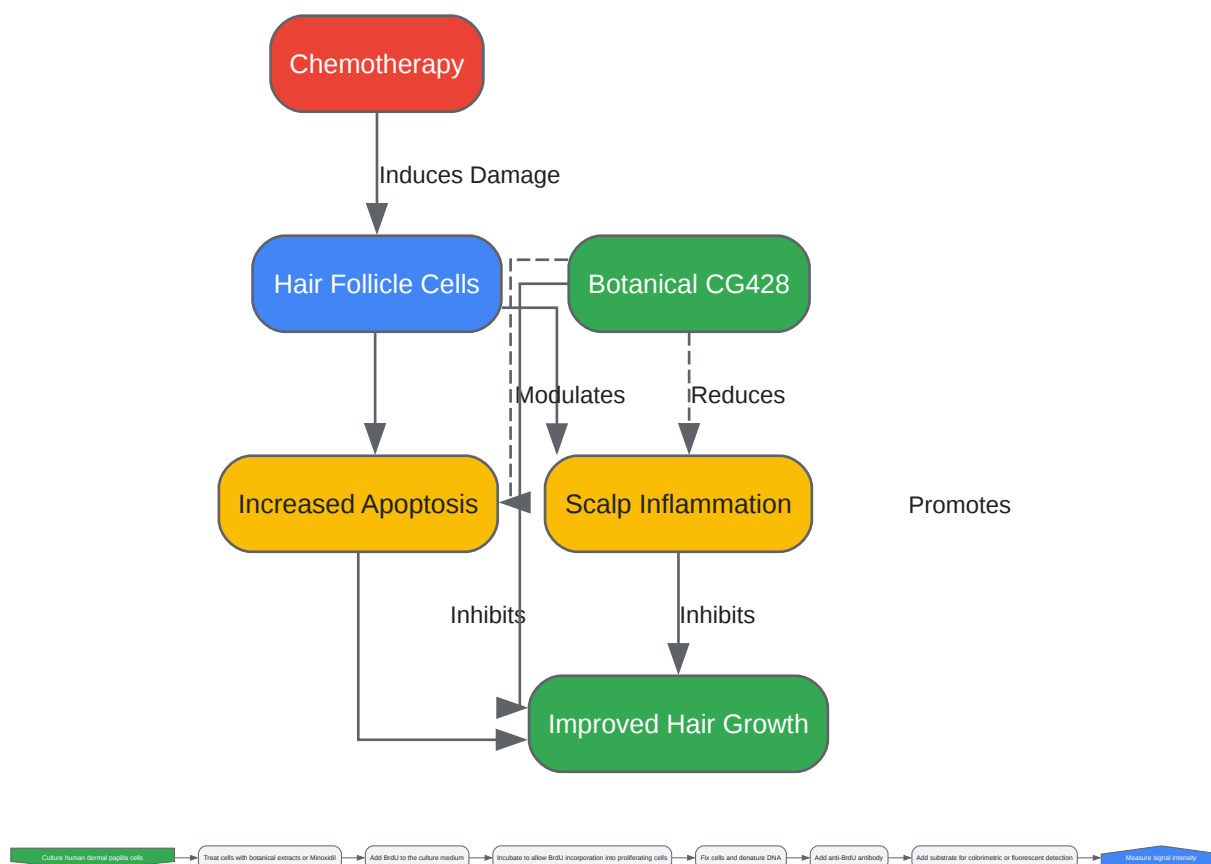
Section 1: CG428 - The TRK Degradator for Anti-Cancer Applications

CG428 is a potent and selective TRK Proteolysis Targeting Agent (PROTAC) that has demonstrated anti-tumor activity. It functions by inducing the degradation of TRK fusion proteins, which are oncogenic drivers in various cancers.

Mechanism of Action

CG428 induces the degradation of the TPM3-TRKA fusion protein and inhibits the downstream PLC γ 1 signaling pathway, which is crucial for cell proliferation and survival in cancer cells harboring TRK fusions.^{[1][2]}





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References

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- 2. Potential anti-alopecia constituents from Theobroma cacao: An in silico study - PMC [pmc.ncbi.nlm.nih.gov]
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